

# 1-azido-4-iodobutane handling safety precautions

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: 1-Azido-4-iodobutane

CAS No.: 148759-55-1

Cat. No.: S3666346

[Get Quote](#)

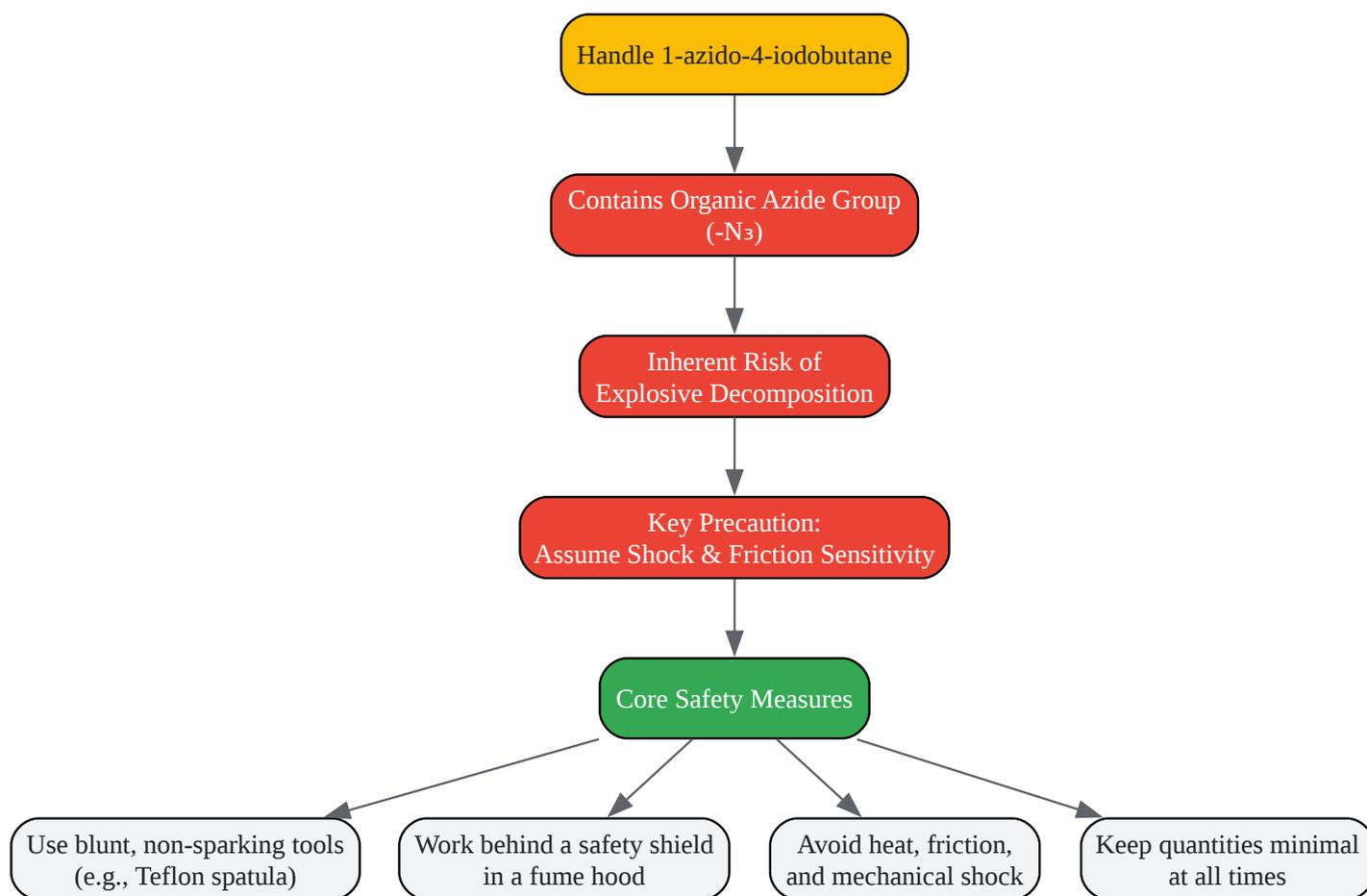
## Chemical Identity and Basic Properties

The table below summarizes the basic identifying information and known properties for **1-azido-4-iodobutane**.

Property	Value / Description
CAS Number	148759-55-1 [1]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> IN <sub>3</sub> [1]
Molecular Weight	225.032 g/mol [1]
IUPAC Name	Butane, 1-azido-4-iodo- [1]
Appearance	Not Available (N/A) [1]
Melting/Boiling Point	N/A [1]
Density & Flash Point	N/A [1]
Hazard Codes & Statements	N/A [1]

## Safety Data and Handling Precautions

The specific hazards of **1-azido-4-iodobutane** are **not fully classified** in the searched literature. The available Safety Data Sheet (SDS) simply states it is for **industry use only** [1]. The following workflow outlines the critical precautionary principle for handling this chemical, based on the properties of its functional groups.



[Click to download full resolution via product page](#)

## Key Synthetic Use and Contextual Hazard

The primary research use found for **1-azido-4-iodobutane** is in the **one-pot synthesis of trisubstituted triazenes** from Grignard reagents [2]. This reaction involves an intramolecular cyclization step.

- **Context from Related Compounds:** While specific shock-sensitivity data for **1-azido-4-iodobutane** is missing, the related compound **iodine azide (IN<sub>3</sub>)** is a well-known **explosive yellow solid** that is highly shock- and friction-sensitive [3]. Furthermore, polymer-bound iodine azide was developed specifically to provide a **safer, stable, and storable** alternative for 1,2-azido-iodination reactions, underscoring the potential dangers of simple azido-iodine compounds [4].

## FAQ for Researchers

**Q1: What is the most critical safety precaution when working with 1-azido-4-iodobutane?** The most critical precaution is to treat it as **potentially explosive**. You must assume it is shock- and friction-sensitive. Always use minimal quantities and work behind a safety shield in a fume hood.

**Q2: Where can I find a complete Safety Data Sheet (SDS) for this compound?** The SDS referenced in the search results is from 2017 and lacks detailed hazard information [1]. You **must contact the chemical supplier directly** to obtain the most recent and comprehensive SDS.

**Q3: Are there safer alternatives for introducing azide and iodine groups?** Yes. The literature mentions **polymer-bound iodine azide** as a stable and storable reagent for azido-iodination reactions, which is safer and more convenient for automated synthesis [4].

## Key Recommendations Summary

Due to the lack of specific data, a precautionary approach is essential.

- **Treat as Energetic:** Assume **1-azido-4-iodobutane** possesses explosive hazards similar to other organic azides and iodine azide compounds.
- **Prioritize Engineering Controls:** Always use a fume hood and safety shields.
- **Minimize Risks:** Keep quantities small, use non-metallic tools, and avoid any actions that could cause friction or impact.
- **Consult Original Source:** Obtain and thoroughly review the SDS from your chemical supplier before beginning work.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. 148759-55-1 | Butane, 1 - azido - 4 -iodo- | lookchem [lookchem.com]
2. One-Pot Synthesis of Trisubstituted Triazenes from Grignard Reagents...  
[pubmed.ncbi.nlm.nih.gov]
3. Iodine azide - Wikipedia [en.wikipedia.org]
4. Polymer-Bound Iodine Stable Azide [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [1-azido-4-iodobutane handling safety precautions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3666346#1-azido-4-iodobutane-handling-safety-precautions>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)